

Preparation of Sulfo-Cyanine7 Alkyne Stock Solutions: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sulfo-Cyanine7 alkyne

Cat. No.: B1193678

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sulfo-Cyanine7 alkyne is a near-infrared (NIR) fluorescent dye that is crucial for a variety of applications in biological research and drug development, particularly in the field of bioconjugation. Its high water solubility, a result of its sulfonate groups, makes it an ideal probe for labeling biomolecules in aqueous environments.[1][2] The terminal alkyne group allows for its specific attachment to molecules containing an azide group via a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction, a cornerstone of click chemistry.[2][3] This application note provides a detailed protocol for the preparation of stock solutions of **Sulfo-Cyanine7 alkyne**, ensuring accurate and reproducible results in downstream applications.

Physicochemical Properties and Spectral Data

Accurate preparation of stock solutions requires precise knowledge of the physicochemical and spectral properties of **Sulfo-Cyanine7 alkyne**. These properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₄₀ H ₄₆ KN ₃ O ₇ S ₂	[4]
Molecular Weight	784.1 g/mol (Note: This can vary slightly between batches and salt forms. Always refer to the manufacturer's certificate of analysis for the exact molecular weight.)	[4]
Appearance	Dark green powder	[5]
Excitation Maximum (λ _{ex})	~750 nm	[2][4][6]
Emission Maximum (λ _{em})	~773 nm	[2][4][6]
Molar Extinction Coefficient (ε)	~240,600 L·mol ⁻¹ ·cm ⁻¹ at 750 nm	[4][6]
Solubility	Good solubility in water, Dimethylformamide (DMF), and Dimethyl sulfoxide (DMSO).	[4][7]

Experimental Protocols

Safety Precautions

Before handling **Sulfo-Cyanine7 alkyne** or any other chemicals, it is essential to adhere to standard laboratory safety practices.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.[8]
- Handling: Avoid inhalation of the powder and direct contact with skin and eyes.[8] Handle the compound in a well-ventilated area or a chemical fume hood.
- Disposal: Dispose of contaminated materials and waste in accordance with institutional and local regulations.

Preparing a 10 mM Stock Solution in Anhydrous DMSO

This protocol describes the preparation of a 10 mM stock solution of **Sulfo-Cyanine7 alkyne** in anhydrous dimethyl sulfoxide (DMSO). DMSO is a recommended solvent as it readily dissolves the dye and is compatible with many downstream applications.^[9]

Materials:

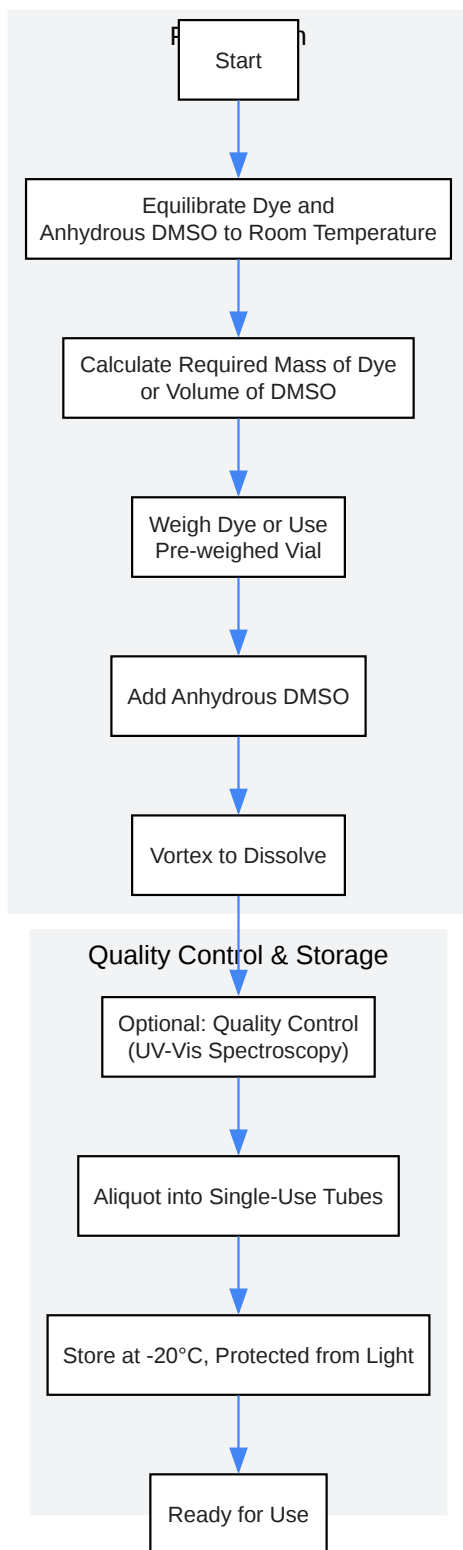
- **Sulfo-Cyanine7 alkyne** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- **Equilibrate Reagents:** Allow the vial of **Sulfo-Cyanine7 alkyne** powder and the anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Calculate Required Mass:** Determine the mass of **Sulfo-Cyanine7 alkyne** needed to prepare the desired volume of a 10 mM stock solution. Use the molecular weight provided on the product's certificate of analysis for the most accurate calculation.
 - Formula: $\text{Mass (mg)} = 10 \text{ mmol/L} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ mg/g}$
 - Example Calculation for 100 μL of 10 mM stock (using MW = 784.1 g/mol): $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.0001 \text{ L} \times 784.1 \text{ g/mol} \times 1000 \text{ mg/g} = 0.7841 \text{ mg}$
- **Weigh the Dye:** Carefully weigh the calculated amount of **Sulfo-Cyanine7 alkyne** powder. For small quantities, it is often more practical to use the entire contents of a pre-weighed vial (e.g., 1 mg) and add the corresponding volume of solvent to achieve the desired concentration.

- Example Calculation for a 1 mg vial to make a 10 mM solution: $\text{Volume } (\mu\text{L}) = (\text{Mass (mg)} / \text{Molecular Weight (g/mol)}) / 10 \text{ mmol/L} * 1,000,000 \mu\text{L/L}$
 $\text{Volume } (\mu\text{L}) = (1 \text{ mg} / 784.1 \text{ g/mol}) / 0.010 \text{ mol/L} * 1,000,000 \mu\text{L/L} \approx 127.5 \mu\text{L}$
- Dissolution: Add the calculated volume of anhydrous DMSO to the vial containing the **Sulfo-Cyanine7 alkyne** powder.
- Mixing: Tightly cap the vial and vortex thoroughly until the dye is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles. Gentle warming or brief sonication can aid in dissolution if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in low-protein-binding microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the dye. Store the aliquots at -20°C, protected from light.^{[3][7]} Properly stored, the stock solution should be stable for several months.

Workflow for Preparing Sulfo-Cyanine7 Alkyne Stock Solution



[Click to download full resolution via product page](#)

Caption: Workflow for the preparation and storage of **Sulfo-Cyanine7 alkyne** stock solution.

Quality Control

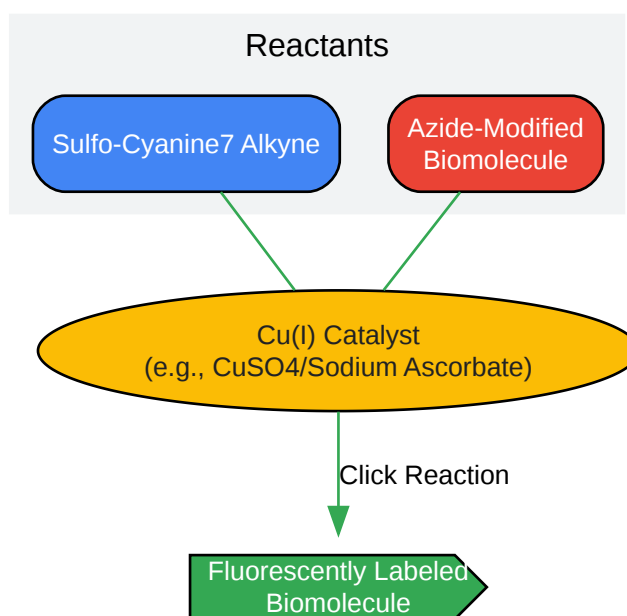
To ensure the accuracy of the stock solution concentration, a quality control check using UV-Vis spectrophotometry is recommended.

Procedure:

- Dilution: Prepare a dilute solution of the **Sulfo-Cyanine7 alkyne** stock in a suitable solvent (e.g., PBS or the solvent used in your experiment). The dilution factor should be chosen to yield an absorbance reading within the linear range of the spectrophotometer (typically 0.1 - 1.0).
- Spectrophotometry: Measure the absorbance of the diluted solution at the maximum absorption wavelength (~750 nm).
- Concentration Calculation: Use the Beer-Lambert law to calculate the concentration of the stock solution.
 - Formula: $A = \epsilon cl$, where:
 - A = Absorbance at 750 nm
 - ϵ = Molar extinction coefficient (240,600 L·mol⁻¹·cm⁻¹)[4][6]
 - c = Concentration (mol/L)
 - l = Path length of the cuvette (cm)
 - Rearranged for Concentration: $c = A / (\epsilon l)$
 - Remember to account for the dilution factor when calculating the concentration of the original stock solution.

Application: Click Chemistry

The prepared **Sulfo-Cyanine7 alkyne** stock solution is ready for use in copper-catalyzed click chemistry reactions to label azide-modified biomolecules. The diagram below illustrates the general principle of this conjugation.



[Click to download full resolution via product page](#)

Caption: Schematic of a copper-catalyzed click chemistry reaction.

Storage and Stability

- Long-term Storage: Store aliquots of the **Sulfo-Cyanine7 alkyne** stock solution at -20°C in the dark.[3][7] Some sources suggest storage at -80°C for extended stability.
- Light Sensitivity: Cyanine dyes are sensitive to light, and prolonged exposure should be avoided to prevent photobleaching.[6][7]
- Moisture: The use of anhydrous DMSO and proper storage helps to prevent hydrolysis of the dye.
- Transportation: The compound is stable at room temperature for up to three weeks for shipping purposes.[6][7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. artsci.usu.edu [artsci.usu.edu]
- 2. interchim.fr [interchim.fr]
- 3. lumiprobe.com [lumiprobe.com]
- 4. documents.thermofisher.com [documents.thermofisher.com]
- 5. benchchem.com [benchchem.com]
- 6. researchgate.net [researchgate.net]
- 7. lumiprobe.com [lumiprobe.com]
- 8. cyanine dye 7 Safety Data Sheets(SDS) lookchem [lookchem.com]
- 9. lumiprobe.com [lumiprobe.com]
- To cite this document: BenchChem. [Preparation of Sulfo-Cyanine7 Alkyne Stock Solutions: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193678#preparation-of-sulfo-cyanine7-alkyne-stock-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com